

A Comparative GreenScreen Hazard Assessment of Erucyl Alcohol and its Alternatives

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Compound of Interest

Compound Name: *Erucyl alcohol*

Cat. No.: *B1231324*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Relative Safety Profiles of Common Fatty Alcohols

In the pursuit of safer chemical alternatives in research and drug development, a thorough understanding of the inherent hazards of all substances is paramount. This guide provides a comparative hazard assessment of **erucyl alcohol** against three common fatty alcohol alternatives: cetyl alcohol, stearyl alcohol, and oleyl alcohol. The assessment is framed within the GreenScreen® for Safer Chemicals methodology, a globally recognized tool for chemical hazard assessment.

Due to significant data gaps for **erucyl alcohol** across numerous toxicological endpoints, a formal GreenScreen Benchmark score cannot be assigned. However, by compiling available data for **erucyl alcohol** and its alternatives, this guide offers a preliminary comparison to inform safer chemical selection.

Comparative Hazard Data Summary

The following table summarizes the available hazard information for **erucyl alcohol** and its alternatives across the 18 hazard endpoints evaluated in a GreenScreen assessment. The data has been compiled from Safety Data Sheets (SDS) and other available toxicological resources. "No data available" indicates that no information was found for that specific endpoint.

GreenScreen®				
Hazard Endpoint	Erucyl Alcohol	Cetyl Alcohol	Stearyl Alcohol	Oleyl Alcohol
Human Health -				
Group I				
Carcinogenicity	No data available[1]	No data available[2]	Not classified[3]	No information available[4]
Mutagenicity & Genotoxicity	No data available[1]	No data available	Not classified[3]	No information available
Reproductive Toxicity	No data available[1]	No data available	Not classified[3]	No information available[5]
Developmental Toxicity	No data available	No data available	No data available[3]	No information available
Endocrine Activity	No data available	No data available	Does not contain an endocrine disruptor at $\geq 0.1\%$	Potential endocrine disrupting compound[6]
Human Health -				
Group II				
Acute Toxicity (oral)	No data available[1]	LD50 > 5000 mg/kg (rat)[7]	LD50 > 5g/kg (Rat, Oral)[3]	Accidental ingestion may be damaging[8]
Systemic Toxicity/Organ Effects (single dose)	No data available[1]	May cause respiratory irritation[9]	Not classified[3]	Overexposure causes nervous system symptoms[8]
Neurotoxicity (single dose)	No data available	No information was located	No data available	Inhalation may cause drowsiness and dizziness[8]

Human Health -

Group II*

Systemic

Toxicity/Organ Effects (repeated dose)	No data available[1]	No data available	No data available	No data available
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Neurotoxicity (repeated dose)	No data available	No data available	No data available	No data available
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Respiratory Sensitization	No data available[1]	No data available	Not classified[3]	No information available
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Skin Sensitization	No data available[1]	No data available	Not classified[3]	No information available[4]
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Environmental

Toxicity & Fate

Acute Aquatic Toxicity	No data available[1]	May cause long lasting harmful effects to aquatic life[10]	LC50 > 10000 mg/l (Fish); EC50: 1666 mg/l (Daphnia); EC50: 235 mg/l (Algae) [3]	Very toxic to aquatic organisms[4][8]
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Chronic Aquatic Toxicity	No data available[1]	No data available	No data available	No data available
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Persistence	No data available[1]	Readily biodegradable[2]	Readily biodegradable in water[3]	No information available
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Bioaccumulation	No data available[1]	log Pow = 6.65[2]	Bioaccumulation is not expected to occur[3]	No information available
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Physical Hazards

Flammability	Combustible[11][12]	Combustible solid[9]	May be combustible at	Combustible[8]
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			high temperatures[3]	
Reactivity	No data available[1]	Avoid contact with strong oxidizers[9]	Reacts with strong acids and strong oxidants[13]	Incompatible with acids and oxidizing agents[4]

Experimental Protocols

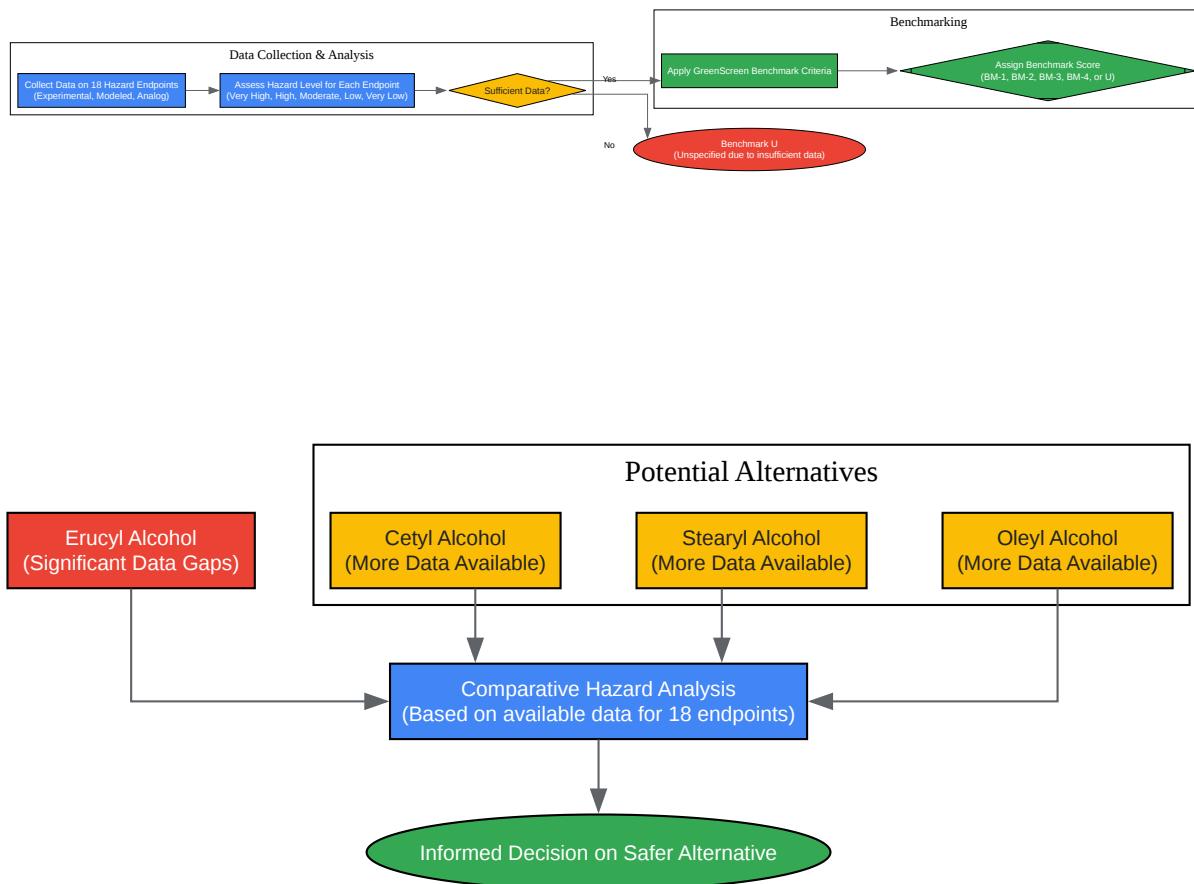
The GreenScreen® for Safer Chemicals methodology is a comprehensive chemical hazard assessment that evaluates a substance against 18 human and environmental health endpoints. [14][15] The assessment process involves a thorough review of scientific literature, toxicological databases, and, where necessary, data from analogous chemicals and predictive models.[14][15] Each endpoint is assigned a hazard level (e.g., Very High, High, Moderate, Low, Very Low), and based on the overall hazard profile, the chemical is assigned a Benchmark score from 1 to 4.[16]

- Benchmark 1: Chemicals to be avoided.
- Benchmark 2: Use but search for safer substitutes.
- Benchmark 3: Use but still opportunity for improvement.
- Benchmark 4: Prefer - safer chemical.

A detailed description of the GreenScreen® methodology and hazard assessment guidance is publicly available from Clean Production Action.[15][17]

Visualizing the GreenScreen® Process and Comparative Logic

To better understand the GreenScreen® assessment process and the logic of this comparative guide, the following diagrams are provided.



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